

Personal protective equipment for handling Phenytoin (sodium)

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Compound of Interest

Compound Name: Phenytoin (sodium)

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Essential Safety and Handling Guide for Phenytoin (Sodium)

This guide provides crucial safety and logistical information for laboratory professionals handling **Phenytoin (sodium)**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **Phenytoin (sodium)**, especially in powdered form, a comprehensive PPE strategy is necessary to minimize exposure.^{[1][2][3]} Engineering controls, such as process enclosures and local exhaust ventilation, should be the primary means of controlling exposure.^{[1][3]}

Recommended PPE for Handling **Phenytoin (Sodium)**:

| PPE Category | Specification | Rationale |
|-----------------|--|--|
| Eye Protection | Splash goggles or safety glasses.[1][3][4] | Protects against splashes and airborne particles that can cause serious eye irritation.[5] |
| Hand Protection | Disposable nitrile rubber gloves. A thickness of 0.2mm is suggested, with a breakthrough time of over 30 minutes for substances like heptane and sulfuric acid.[4] | Prevents skin contact, which can cause irritation and potential allergic reactions.[4][5] |
| Body Protection | A lab coat is standard.[1] For large spills, a full suit is recommended.[1] Impervious protective clothing may be necessary for bulk processing operations.[2] | Protects against contamination of personal clothing and skin. |
| Respiratory | A dust respirator is required if ventilation is insufficient or if dust is generated.[1] Use an approved/certified respirator or equivalent.[1] For large spills, a self-contained breathing apparatus (SCBA) should be used.[1] | Phenytoin can be harmful if inhaled and may cause respiratory irritation.[5][6] Minimizes the inhalation of airborne particles. |

Quantitative Exposure Limits

While no specific OSHA occupational exposure limits have been established for Phenytoin, some organizations have set their own internal limits.[6]

| Organization | Exposure Limit | Notes |
|--------------|---|---|
| Pfizer | OEL TWA-8 Hr: 400 µg/m ³ | Applies to Phenytoin Sodium Capsules.[7] |
| Sweden | OEL - TWA: 5 mg/m ³ | Applies to Phenytoin Sodium. [7] |
| ACGIH | Threshold Limit Value (TWA): 10 mg/m ³ | For Magnesium Stearate, an inactive ingredient in some formulations.[7] |

Procedural Guidance for Handling Phenytoin (Sodium)

Preparation and Handling:

- Read Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Phenytoin (sodium)**. [8]
- Ensure Proper Ventilation: Work in a well-ventilated area. Use a local exhaust system or a chemical fume hood to minimize dust and vapor inhalation. [1][5] For mixing and preparing, a Class I, Type B, biological safety hood may be appropriate. [6]
- Don Appropriate PPE: Put on all required personal protective equipment as detailed in the table above.
- Minimize Dust Generation: Handle **Phenytoin (sodium)** carefully to avoid creating dust. [3] [4][7] If cleaning up powder, use a wet method or a HEPA-filtered vacuum; do not dry sweep. [6]
- Avoid Contact: Prevent contact with skin, eyes, and clothing. [5][8]
- Hygiene Practices: Wash hands thoroughly after handling, before eating, drinking, smoking, or using the restroom. [6][8] Do not eat, drink, or smoke in the work area. [4][5]

In Case of a Spill:

- Evacuate: For large spills, evacuate non-essential personnel from the area.[\[3\]](#)[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Containment: Contain the spill to prevent it from spreading.[\[2\]](#)[\[3\]](#)
- Wear Appropriate PPE: For large spills, this includes splash goggles, a full suit, a dust respirator, boots, and gloves.[\[1\]](#)
- Clean-up: Moisten the spilled material to prevent dust from becoming airborne.[\[6\]](#) Collect the spill with absorbent material and place it into a sealed, appropriately labeled container for disposal.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly with water and an alkaline detergent.[\[4\]](#)

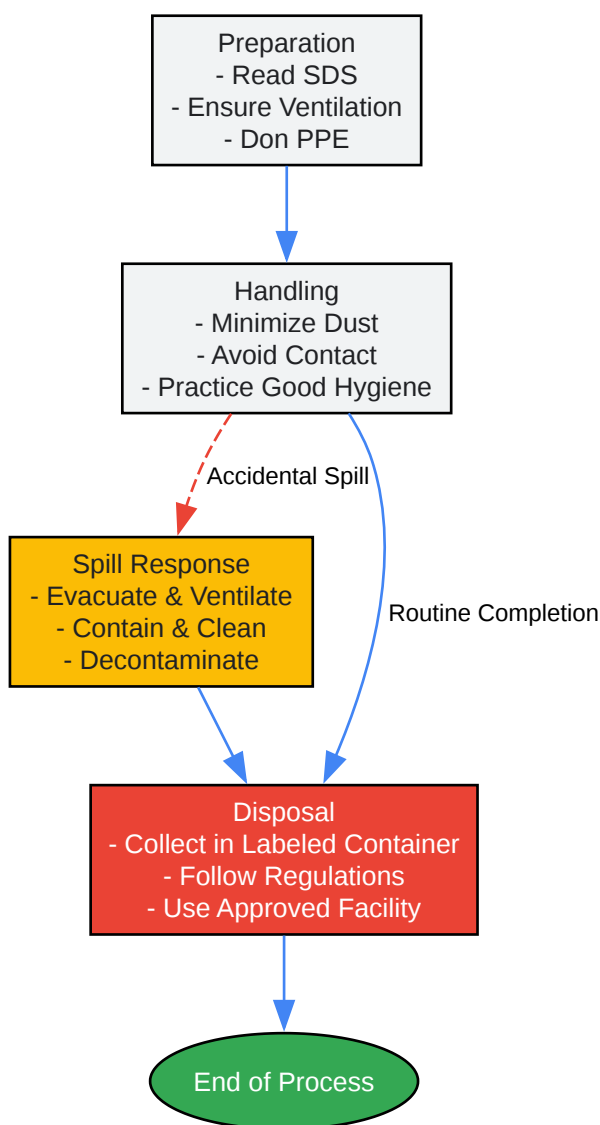
Disposal Plan

The disposal of **Phenytoin (sodium)** and its contaminated waste must be handled in accordance with all federal, state, and local regulations.[\[4\]](#)[\[6\]](#)

Steps for Disposal:

- Waste Collection: Place all waste materials, including spilled product and contaminated PPE, into a clearly labeled, sealed chemical waste container.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Consult Regulations: It may be necessary to dispose of Phenytoin as hazardous waste. Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.[\[6\]](#)
- Approved Disposal Facility: Dispose of the waste through an approved waste disposal plant.[\[8\]](#)[\[9\]](#)

Workflow for Safe Handling of Phenytoin (Sodium)



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Caption: Workflow for the safe handling of **Phenytoin (sodium)**.

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